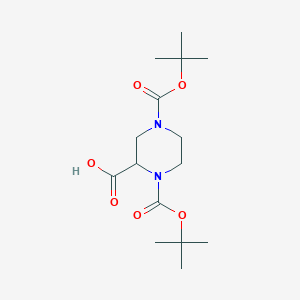

1,4-di-Boc-piperazine-2-carboxylic acid

• CAS: 181955-79-3
• Molecular Formula: C15H26N2O6
• Molecular Weight: 330.38 g/mol
• SMILES: CC(C)(C)OC(=O)N1CCN(C(C1)C(=O)O)C(=O)OC(C)(C)C
• InChI: InChI=1S/C15H26N2O6/c1-14(2,3)22-12(20)16-7-8-17(10(9-16)11(18)19)13(21)23-15(4,5)6/h10H,7-9H2,1-6H3,(H,18,19)
• InChIKey: IIZGWFQKLVCLLA-UHFFFAOYSA-N

Researchers requiring precise regiochemical control in piperazine functionalization face limited options-mono-Boc or unprotected analogs lead to uncontrolled N1/N4 mixtures. 1,4-Di-Boc-piperazine-2-carboxylic acid (CAS 181955-79-3) provides the definitive solution as a dual-protected scaffold with a free C2 carboxylic acid handle. • Enables sequential, independent functionalization of both piperazine nitrogens via orthogonal Boc deprotection (TFA-labile), critical for constructing asymmetrically substituted pharmacophores. • Supplied as a stable solid (mp 142-148°C) at ≥97% purity with validated storage at 2-8°C, ensuring batch-to-batch reproducibility for process chemistry scale-up and impurity profiling. • Compatible with automated parallel synthesis platforms, accelerating medicinal chemistry library generation.

1,4-di-Boc-piperazine-2-carboxylic acid (CAS 181955-79-3): A Dual-Protected Piperazine Scaffold for Precision Synthesis

1,4-di-Boc-piperazine-2-carboxylic acid is a piperazine derivative featuring two tert-butoxycarbonyl (Boc) protecting groups at the N1 and N4 positions and a free carboxylic acid at the C2 position, with molecular formula C15H26N2O6 and molecular weight 330.38 g/mol [1]. This compound is a commercially available research chemical, typically supplied as a solid with a melting point of 142-148°C and a standard purity of ≥97% . It serves as a strategic intermediate in the synthesis of complex piperazine-containing pharmacophores, where the orthogonal deprotection of Boc groups under mild acidic conditions enables sequential and selective functionalization of the piperazine ring nitrogens [2].

• [1] ChemSrc. 1,4-Di-Boc-piperazine-2-carboxylic acid. CAS 181955-79-3. Accessed 2026. View Source
• [2] Gao, H.; Renslo, A. R. A Practical Synthesis of Differentially Protected 2-(Hydroxymethyl)piperazines. J. Org. Chem. 2007, 72, 22, 8591–8592. View Source

Why 1,4-di-Boc-piperazine-2-carboxylic acid Cannot Be Substituted by Mono-Boc or Unprotected Piperazine-2-carboxylic Acids

Generic substitution with mono-Boc protected or fully unprotected piperazine-2-carboxylic acid analogs fails due to fundamental differences in protecting group architecture that dictate the scope of achievable chemical transformations. The mono-Boc protected analog (e.g., 4-Boc-piperazine-2-carboxylic acid) possesses a single protected nitrogen, leaving the other nitrogen unprotected and chemically reactive, which prevents the stepwise, differential functionalization of both piperazine nitrogens required for many complex drug scaffolds [1]. Conversely, fully unprotected piperazine-2-carboxylic acid offers no regiochemical control, as both nitrogen atoms are equally nucleophilic, leading to uncontrolled mixtures of N1- and N4-functionalized products [2]. The 1,4-di-Boc compound uniquely provides a dual-protected scaffold, allowing for the sequential and independent manipulation of each nitrogen atom—a prerequisite for constructing many asymmetrically substituted piperazine pharmacophores found in approved pharmaceuticals [3].

• [1] Drug Synthesis Database. N-4-Boc-N-1-CBz-2-piperazinecarboxylic acid. Accessed 2026. View Source
• [2] Gao, H.; Renslo, A. R. A Practical Synthesis of Differentially Protected 2-(Hydroxymethyl)piperazines. J. Org. Chem. 2007, 72, 22, 8591–8592. View Source
• [3] NBNinno. Boc and Cbz Protection: Strategies for Synthesizing Piperazine Derivatives. 2025. View Source

1,4-di-Boc-piperazine-2-carboxylic acid: Quantitative Differentiation from Alternative Piperazine Building Blocks

Dual Boc Protection: Enables Orthogonal Synthetic Routes vs. Single-Protecting Group Alternatives

1,4-di-Boc-piperazine-2-carboxylic acid is differentiated from its mono-Boc protected analog (e.g., 4-Boc-piperazine-2-carboxylic acid) by the presence of two identical Boc protecting groups on the piperazine ring. This structural feature is quantitatively defined by the presence of two tert-butoxycarbonyl groups (C10H18O4 contribution per Boc group) and confirmed by a molecular formula of C15H26N2O6 and a molecular weight of 330.38 g/mol [1]. The mono-Boc analog, in contrast, has the molecular formula C10H18N2O4 and a molecular weight of 230.26 g/mol . This difference in protecting group count directly translates to a differentiated synthetic utility: the 1,4-di-Boc compound allows for the sequential, acid-catalyzed removal of Boc groups to liberate one piperazine nitrogen at a time, enabling regioselective functionalization [2]. The mono-Boc analog lacks this capability, as the unprotected nitrogen is always reactive, limiting its use in complex multi-step sequences.

Evidence Dimension	Number of protecting groups and molecular mass
Target Compound Data	Two Boc groups; MW = 330.38 g/mol; C15H26N2O6
Comparator Or Baseline	4-Boc-piperazine-2-carboxylic acid (mono-Boc analog); One Boc group; MW = 230.26 g/mol; C10H18N2O4
Quantified Difference	Difference of one Boc group (C5H9O2 unit); mass difference of ~100.12 g/mol.
Conditions	Structural analysis by formula and vendor specifications.

Why This Matters

This quantitative difference in molecular composition directly enables a synthetic strategy (sequential deprotection) that is impossible with the mono-protected analog, making 1,4-di-Boc-piperazine-2-carboxylic acid essential for constructing asymmetrically substituted piperazine cores.

• [1] ChemSrc. 1,4-Di-Boc-piperazine-2-carboxylic acid. CAS 181955-79-3. Accessed 2026. View Source
• [2] NBNinno. Boc and Cbz Protection: Strategies for Synthesizing Piperazine Derivatives. 2025. View Source

Purity Benchmarking: Commercial 97% Purity Standard for Reliable Reaction Stoichiometry

The commercially available 1,4-di-Boc-piperazine-2-carboxylic acid from major suppliers, including Sigma-Aldrich and Bidepharm, is consistently offered with a minimum assay purity of 97%, as determined by standard analytical methods (NMR, HPLC) . In comparison, some alternative or generic sources of related piperazine building blocks may offer lower purity grades, such as ≥95% [1]. A 2% difference in absolute purity, while seemingly small, corresponds to a doubling of potential reactive impurities (from 3% down to 5% impurity content), which can significantly impact the accuracy of stoichiometric calculations and the yield of subsequent synthetic steps, particularly in multi-step sequences where impurities can propagate and amplify.

Evidence Dimension	Minimum assay purity
Target Compound Data	97% (Sigma-Aldrich, Bidepharm)
Comparator Or Baseline	≥95% (Some alternative vendors for related intermediates)
Quantified Difference	2% absolute purity difference; impurity content reduced from ≤5% to ≤3%.
Conditions	Vendor-provided certificate of analysis data; standard analytical techniques.

Why This Matters

For procurement, specifying a 97% purity grade from a reputable supplier minimizes the risk of reaction failure due to unknown impurities, ensures more accurate stoichiometry in sensitive reactions, and reduces the need for costly in-house purification prior to use.

• [1] Santa Cruz Biotechnology. 1,4-Di-boc-piperazine-2-carboxylic acid, ≥96%. Accessed 2026. View Source

Defined Storage Stability: Validated Long-Term Integrity at 2-8°C vs. More Labile Analogs

1,4-di-Boc-piperazine-2-carboxylic acid exhibits well-defined long-term stability under standard refrigerated storage conditions (2-8°C), as specified by multiple commercial vendors . In contrast, the fully unprotected piperazine-2-carboxylic acid is known to be hygroscopic and prone to degradation, requiring more stringent storage to prevent decomposition and dimerization [1]. While quantitative degradation rate constants are not publicly available in this context, the provision of a specific, narrow storage temperature range (2-8°C) by major suppliers implies a product with a validated shelf-life and consistent quality over time, mitigating the risk of batch-to-batch variability encountered with less stable, unprotected analogs.

Evidence Dimension	Recommended long-term storage temperature
Target Compound Data	2-8°C
Comparator Or Baseline	Piperazine-2-carboxylic acid (unprotected); often requires desiccation and/or freezing.
Quantified Difference	Specific, narrow temperature range provided vs. general handling precautions.
Conditions	Vendor technical datasheets and safety data sheets.

Why This Matters

Procurement decisions should account for the defined storage stability of 1,4-di-Boc-piperazine-2-carboxylic acid, which simplifies inventory management, reduces the risk of receiving degraded material, and ensures reproducible synthetic outcomes across different batches and over time, unlike the more challenging handling of unprotected analogs.

• [1] PubChem. Piperazine-2-carboxylic acid. CID 118367. Accessed 2026. View Source

Classified Hazard Profile: Enables Standard Laboratory Handling vs. More Hazardous Unprotected Piperazines

1,4-di-Boc-piperazine-2-carboxylic acid is classified under the Globally Harmonized System (GHS) as causing skin irritation (Category 2) and serious eye irritation (Category 2A), with the signal word 'Warning' [1]. While specific quantitative hazard data (e.g., LD50, EC50) are not widely published, this classification places it in a well-defined, manageable risk category for standard laboratory handling. In contrast, the fully unprotected piperazine-2-carboxylic acid and its salts can be corrosive and pose a higher inhalation hazard . The 'Warning' signal word for the di-Boc derivative indicates a lower level of immediate acute toxicity compared to the 'Danger' signal word often associated with more hazardous amine building blocks, simplifying institutional safety approvals and reducing the need for specialized containment or personal protective equipment beyond standard laboratory best practices.

Evidence Dimension	GHS hazard classification and signal word
Target Compound Data	Eye Irrit. 2, Skin Sens. 1; Signal Word: Warning
Comparator Or Baseline	Piperazine-2-carboxylic acid (unprotected); often Skin Corr. 1, Eye Dam. 1; Signal Word: Danger
Quantified Difference	Qualitative shift from 'Danger' to 'Warning' classification.
Conditions	GHS classification data from vendor SDS and regulatory databases.

Why This Matters

For industrial and academic procurement, the lower hazard classification of 1,4-di-Boc-piperazine-2-carboxylic acid translates to easier compliance with environmental health and safety (EHS) regulations, potentially lower shipping costs, and reduced administrative burden for laboratory use.

• [1] ChemSrc. 1,4-Di-Boc-piperazine-2-carboxylic acid. CAS 181955-79-3. Safety Data Sheet summary. Accessed 2026. View Source

Optimal Use Cases for 1,4-di-Boc-piperazine-2-carboxylic acid Based on Differentiated Properties

Synthesis of Asymmetrically Substituted Piperazine Pharmacophores

The dual Boc protection of 1,4-di-Boc-piperazine-2-carboxylic acid is essential for constructing drug candidates requiring distinct N1 and N4 substituents. A researcher can selectively deprotect one Boc group using mild acid (e.g., TFA) to install a first substituent, then subsequently deprotect the second Boc group to install a different moiety. This sequential functionalization is impossible with mono-protected or unprotected analogs [1].

Large-Scale Manufacturing of Piperazine-Containing Intermediates

For process chemistry groups scaling up to kilogram quantities, the commercial availability of 1,4-di-Boc-piperazine-2-carboxylic acid with a consistent 97% purity and defined storage stability (2-8°C) [1] minimizes variability and ensures reproducible yields. This is critical for meeting regulatory filing requirements for impurity profiles in pharmaceutical intermediates.

Combinatorial Library Construction and Parallel Synthesis

In medicinal chemistry campaigns, the 1,4-di-Boc-piperazine-2-carboxylic acid scaffold serves as a versatile starting point for generating diverse libraries of piperazine analogs. Its stable, solid form and manageable hazard profile make it suitable for automated liquid handling systems and high-throughput parallel synthesis, where the orthogonal Boc groups enable the rapid introduction of diverse building blocks at two distinct positions [1].

Academic Research Focused on Protecting Group Orthogonality

This compound is an ideal model substrate for teaching and developing novel protecting group strategies or selective deprotection methodologies. Its well-defined properties (melting point 142-148°C, ) and the clear analytical distinction between the fully protected, mono-deprotected, and fully deprotected states make it an excellent system for studying reaction kinetics and optimization.

• [1] NBNinno. Boc and Cbz Protection: Strategies for Synthesizing Piperazine Derivatives. 2025. View Source
